

In-Depth Technical Guide: Properties and Synthesis of N-(2-methoxybenzyl)aniline Derivatives

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Compound of Interest

Compound Name: 2-Butoxy-N-(2-methoxybenzyl)aniline

Cat. No.: B1385607

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Disclaimer: A unique Chemical Abstracts Service (CAS) number for the specific compound **2-Butoxy-N-(2-methoxybenzyl)aniline** could not be definitively identified in public chemical databases. This guide will, therefore, focus on the closely related and well-documented compound, 4-Isobutoxy-N-(2-methoxybenzyl)aniline (CAS: 1040688-03-6), as a representative molecule of this class. The information presented herein, including properties, synthesis, and potential biological activities, pertains to this analog.

Core Compound: 4-Isobutoxy-N-(2-methoxybenzyl)aniline

This technical guide provides a comprehensive overview of 4-Isobutoxy-N-(2-methoxybenzyl)aniline, a compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development.

Physicochemical and Structural Data

The key identifiers and physicochemical properties of 4-Isobutoxy-N-(2-methoxybenzyl)aniline are summarized in the tables below.

Identifier	Value
CAS Number	1040688-03-6[1]
IUPAC Name	N-[(2-methoxyphenyl)methyl]-4-(2-methylpropoxy)aniline[1]
Molecular Formula	C18H23NO2[1]
Molecular Weight	285.38 g/mol [1]
Predicted Physicochemical Properties	Value
XLogP3	4.4
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	6
Topological Polar Surface Area	30.6 Å ²
Heavy Atom Count	21
Formal Charge	0
Complexity	289

Data sourced from PubChem CID 49855580. Note that these are computationally predicted properties.

Synthesis Protocol: N-Alkylation of Substituted Anilines

The synthesis of N-alkoxybenzyl aniline derivatives, such as 4-Isobutoxy-N-(2-methoxybenzyl)aniline, can be achieved through several established organic synthesis routes. A common and effective method is the reductive amination of an appropriately substituted aniline with an aldehyde, or direct N-alkylation. Below is a generalized experimental protocol for the synthesis of N-substituted anilines.

General Procedure for Reductive Amination

Materials:

- 4-isobutoxyaniline
- 2-methoxybenzaldehyde
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or Sodium cyanoborohydride (NaBH_3CN)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic acid (optional, as a catalyst)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- To a solution of 4-isobutoxyaniline (1.0 equivalent) in the chosen solvent (DCM or DCE), add 2-methoxybenzaldehyde (1.0-1.2 equivalents).
- If required, a catalytic amount of acetic acid can be added to facilitate the formation of the imine intermediate. The reaction mixture is stirred at room temperature for 1-2 hours.
- Sodium triacetoxyborohydride (1.5 equivalents) is then added portion-wise to the reaction mixture. The reaction is monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Upon completion, the reaction is quenched by the slow addition of a saturated sodium bicarbonate solution.

- The aqueous layer is extracted three times with the organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate to yield the pure N-substituted aniline.

Biological Activity and Signaling Pathways

Substituted aniline derivatives are being explored for a range of biological activities. Preliminary studies on compounds like 4-Isobutoxy-N-(2-methoxybenzyl)aniline suggest potential anticancer properties, possibly through the inhibition of cancer cell proliferation[1].

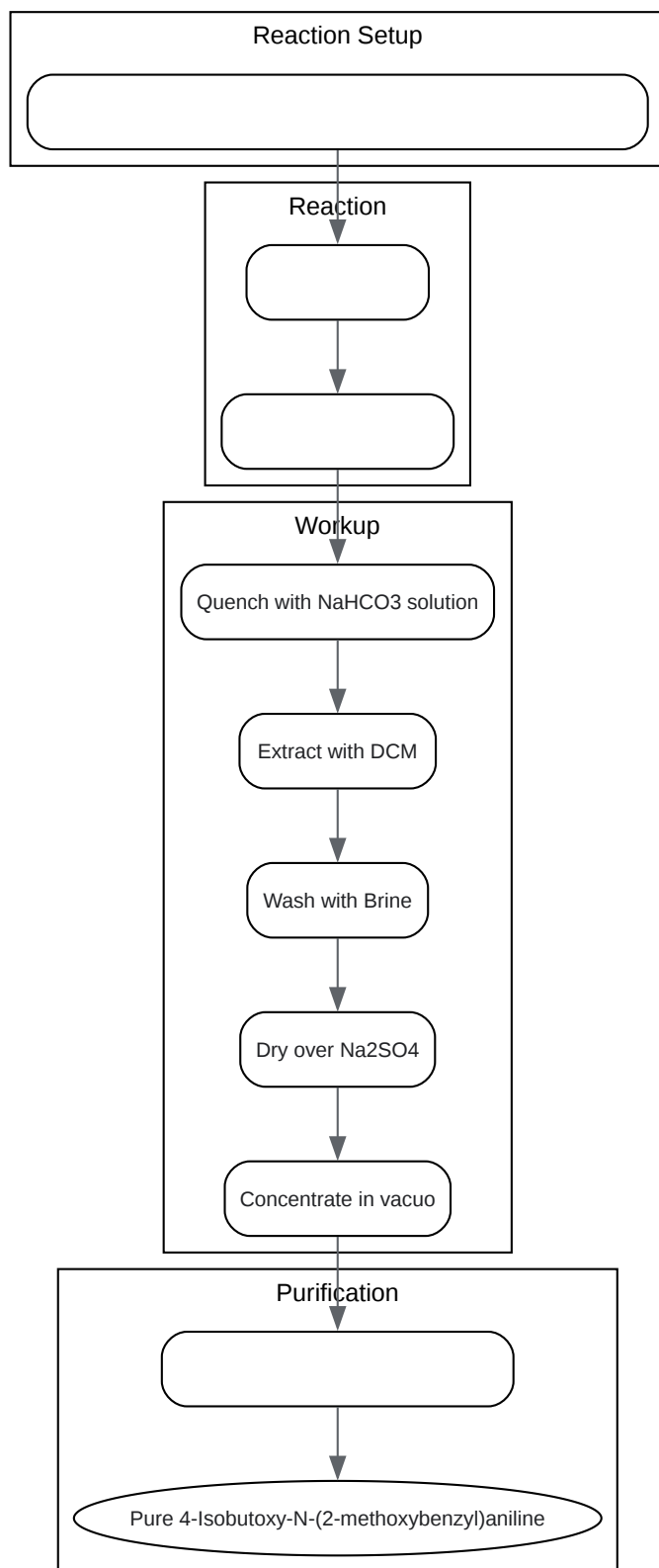
The broader class of aniline compounds has been shown to induce oxidative stress, which can lead to the activation of specific cellular signaling pathways. Aniline exposure in vivo has been linked to the activation of NF- κ B and MAPKs (mitogen-activated protein kinases) signaling cascades in splenocytes[2]. This activation is a response to cellular stress and can lead to inflammatory and fibrogenic responses[2].

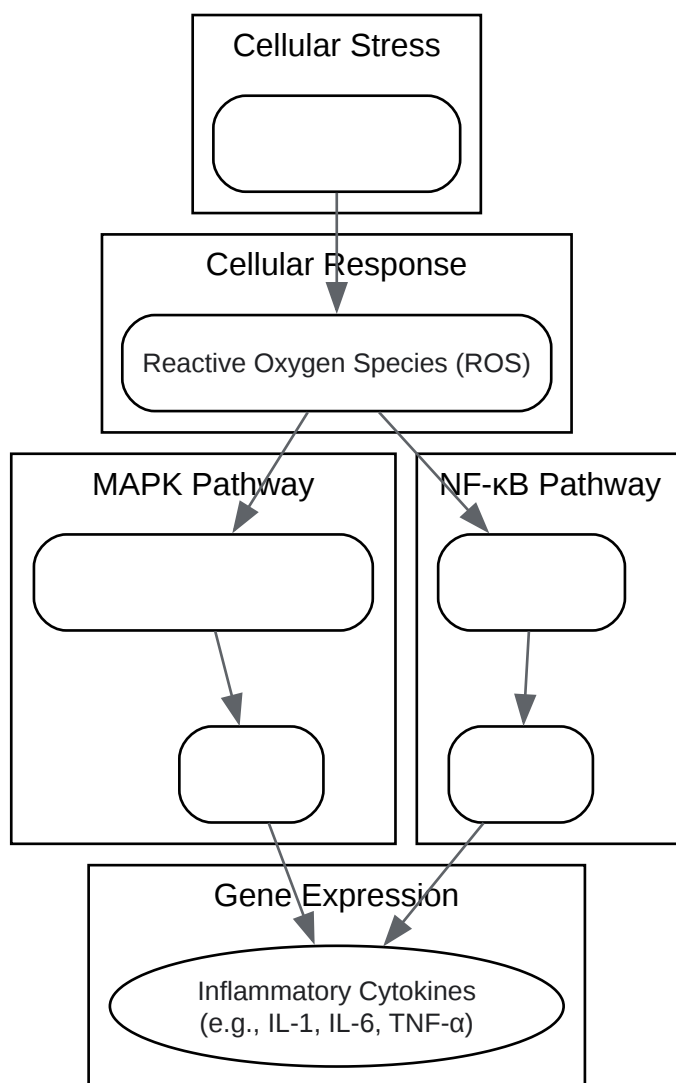
Potential Signaling Pathway: Oxidative Stress Response

Aniline and its derivatives can induce the production of reactive oxygen species (ROS), leading to oxidative stress. This can trigger a signaling cascade involving I κ B kinases (IKKs) and MAPKs, such as ERK1/2, JNK1/2, and p38[2]. The activation of these kinases can lead to the phosphorylation and subsequent activation of transcription factors like NF- κ B and AP-1, which in turn regulate the expression of genes involved in inflammation and cell survival[2].

Mandatory Visualizations

Experimental Workflow: Synthesis of N-Substituted Anilines





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References

- 1. 4-Isobutoxy-N-(2-methoxybenzyl)aniline | 1040688-03-6 | Benchchem [benchchem.com]

- 2. Activation of oxidative stress-responsive signaling pathways in early splenotoxic response of aniline - PubMed [pubmed.ncbi.nlm.nih.gov]
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